

molecular formula C₇H₄N₄O₅ chemical properties

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Compound of Interest

Compound Name: 1,3-Dihydro-5,6-dinitro-2H-benzimidazol-2-one

CAS No.: 3705-86-0

Cat. No.: B021077

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PART 1: EXECUTIVE SUMMARY

This technical guide characterizes 5,6-Dinitro-1,3-dihydro-2H-benzimidazol-2-one (CAS: 3705-86-0), a high-value heterocyclic intermediate with the molecular formula C₇H₄N₄O₅.^{[1][2]}

Historically utilized as a precursor for high-performance pigments (e.g., C.I.^[2] Brown 25) and polybenzimidazole (PBI) polymers, this molecule has recently gained traction in pharmaceutical development and energetic materials.^[2] Its unique electron-deficient scaffold allows for specific nucleophilic aromatic substitutions (

), making it a critical "switch" molecule: it can be reduced to form diaminobenzimidazolone (a polymer monomer) or functionalized to create thermostable nitramines for energetic applications.^[2]

This guide provides a validated roadmap for the synthesis, characterization, and application of C₇H₄N₄O₅, synthesizing data from industrial patents and recent academic literature.^[2]

PART 2: CHEMICAL IDENTITY & STRUCTURAL CHARACTERIZATION

Identification Data

Parameter	Specification
Chemical Name	5,6-Dinitro-1,3-dihydro-2H-benzimidazol-2-one
Common Synonyms	5,6-Dinitrobenzimidazolone; 5,6-Dinitro-2-benzimidazolinone
CAS Registry Number	3705-86-0
Molecular Formula	C ₇ H ₄ N ₄ O ₅
Molecular Weight	224.13 g/mol
SMILES	<chem>O=c1cc2[nH]c(=O)[nH]c2cc1[O-]</chem>
Appearance	Yellow to brownish crystalline solid

Structural Analysis

The molecule features a benzimidazolone core fused with two nitro groups at the 5 and 6 positions.^{[2][3]}

- **Electronic Effects:** The two nitro groups are strongly electron-withdrawing, significantly increasing the acidity of the N-H protons on the imidazolone ring (pK_a ~7.5–9.2).^[2]
- **H-Bonding:** The lactam (cyclic amide) structure facilitates strong intermolecular hydrogen bonding, leading to high melting points and poor solubility in non-polar solvents.^[2]
- **Reactivity Hotspots:** The C-5 and C-6 positions are activated for nucleophilic attack if one nitro group is displaced, although reduction is the primary transformation pathway.^[2]

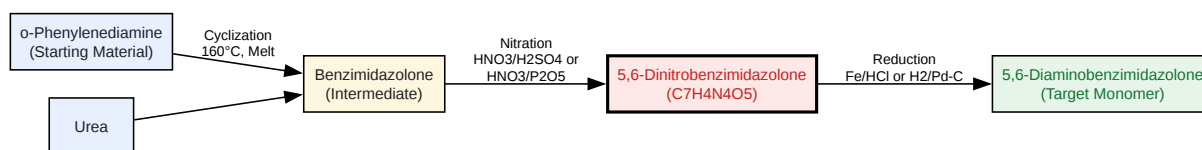
PART 3: PHYSICOCHEMICAL PROPERTIES

Property	Value	Context/Notes
Melting Point	> 300 °C (dec.) ^[2] ^[4]	Decomposes without melting; sublimation observed >315 °C.
Density	1.76 ± 0.06 g/cm ³	High density due to efficient crystal packing (H-bonding). ^[2]
Solubility (High)	DMSO, DMF, DMAc	Soluble in polar aprotic solvents. ^[2]
Solubility (Low)	Water, Ethanol, DCM	Poor solubility limits purification options to recrystallization from polar solvents. ^[2]
Thermal Stability	Stable up to ~260 °C	TGA data indicates onset of decomposition >300 °C.
pKa (Predicted)	~7.58	Acidic NH protons allow deprotonation by weak bases (e.g., carbonates). ^[2]

PART 4: SYNTHESIS & PRODUCTION PROTOCOLS

The synthesis of 5,6-dinitrobenzimidazolone is a critical step in the value chain, typically bridging the raw material (o-phenylenediamine) and the high-value monomer (5,6-diaminobenzimidazolone).^[2]

Synthetic Pathway Visualization



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Figure 1: Industrial synthesis workflow from raw materials to the diamino-monomer.

Protocol: Nitration of Benzimidazolone

Objective: Selective introduction of nitro groups at C-5 and C-6.^{[1][2][5][3][4]} Mechanism: Electrophilic aromatic substitution (

).^[2]

Reagents:

- Benzimidazolone (1.0 eq)^{[2][3][6]}
- Fuming Nitric Acid (HNO₃, >90%)^[2]
- Sulfuric Acid (H₂SO₄) or Dichloroethane (DCE) with P₂O₅ (cleaner alternative).^[2]

Step-by-Step Methodology:

- Preparation: Charge a reactor with concentrated H₂SO₄ (or DCE solvent). Cool to 0–5 °C.^{[2][7][8]}
- Addition: Slowly add Benzimidazolone with vigorous stirring. Ensure full dispersion.
- Nitration: Dropwise add fuming HNO₃ while maintaining temperature <10 °C.
 - Critical Control Point: Exotherms can lead to tar formation or runaway reactions.^[2]
- Reaction: Allow temperature to rise to 60–90 °C and hold for 2–4 hours. Monitor by TLC or HPLC.^[2]
- Quench: Pour the reaction mixture onto crushed ice/water (1:1 ratio).
- Isolation: Filter the yellow precipitate. Wash with cold water until pH is neutral.^[2]
- Purification: Recrystallize from DMSO or dilute nitric acid if high purity (>99%) is required.^[2]

Protocol: Reduction to 5,6-Diaminobenzimidazolone

Objective: Conversion of $C_7H_4N_4O_5$ to the diamine monomer.[2]

Reagents:

- 5,6-Dinitrobenzimidazolone[1][2][5][3][4][7][9][10]
- Iron powder (Fe) / Hydrochloric acid (HCl) OR H_2 /Pd-C catalyst.[2]
- Solvent: Water (Green Chemistry approach).[2][6]

Methodology (Fe/HCl):

- Suspend 5,6-dinitrobenzimidazolone in water.[2]
- Add activated Iron powder (4–8 eq) and catalytic HCl.
- Heat to reflux (85–95 °C) for 2–5 hours.
- Workup: Adjust pH to alkaline (NaOH) to precipitate iron salts. Filter hot.
- Crystallization: Cool filtrate to precipitate the diamine product (white/pale solid).[2]

PART 5: REACTIVITY & APPLICATIONS

Pharmaceutical & Biological Applications

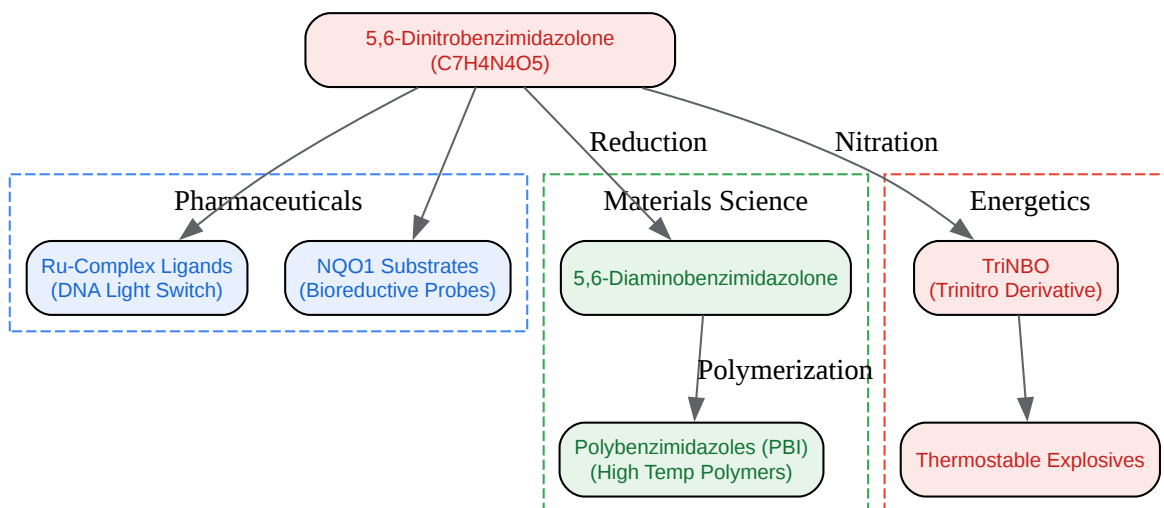
- DNA Light Switches: Ruthenium complexes utilizing the 5,6-dinitrobenzimidazolone scaffold bind to G-quadruplex DNA.[2][5][9] The nitro groups quench luminescence in the unbound state; upon binding, the "switch" turns on, allowing naked-eye detection of DNA structures.[2]
- Enzyme Inhibition: Derivatives act as inhibitors for milk xanthine oxidase and are substrates for NQO1 (NAD(P)H:quinone oxidoreductase), aiding in the study of bio-reductive drug activation mechanisms.[2]

Energetic Materials (High-Performance)

- TriNBO Synthesis: Further nitration leads to 4,5,6-Trinitrobenzimidazolone (TriNBO).[2][4]

- Properties: TriNBO and its nitramine derivatives (e.g., 5-nitramino-4,6-dinitrobenzimidazolone) exhibit high density ($>1.76 \text{ g/cm}^3$) and thermal stability ($>300 \text{ }^\circ\text{C}$), making them candidates for insensitive munitions and heat-resistant explosives.[2]

Application Logic Diagram



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Figure 2: Divergent application pathways for the $\text{C}_7\text{H}_4\text{N}_4\text{O}_5$ scaffold.

PART 6: SAFETY & HANDLING

- Explosion Hazard: While 5,6-dinitrobenzimidazolone is relatively stable, it is a polynitro aromatic compound.[2] It should be treated as a potential energetic material precursor.[2] Avoid shock, friction, and heating in confined spaces.[2]
- Toxicity: Nitroaromatics are generally toxic and potential mutagens.[2] Handle with full PPE (gloves, respirator) in a fume hood.[2]
- Storage: Store in a cool, dry place away from reducing agents and strong bases.[2]

PART 7: REFERENCES

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